

Personal protective equipment for handling N-Boc-diethanolamine

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Compound of Interest

Compound Name: *N-Boc-diethanolamine*

Cat. No.: *B1683091*

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Essential Safety and Handling Guide for N-Boc-Diethanolamine

This guide provides crucial safety and logistical information for the handling and disposal of **N-Boc-diethanolamine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Physical Properties

N-Boc-diethanolamine is a combustible liquid that requires careful handling to prevent contact with skin, eyes, and clothing[1]. It is a building block used in chemical synthesis, such as for cationic lipids and as a monomer for polyurethanes. While specific toxicity data for **N-Boc-diethanolamine** is limited, related diethanolamine compounds are known to be irritants and may cause damage to the liver and kidneys[2]. Therefore, treating this chemical with a high degree of caution is imperative.

For research use only, not intended for diagnostic or therapeutic use[3].

Property	Value
Molecular Formula	C ₉ H ₁₉ NO ₄
Molecular Weight	205.25 g/mol
Appearance	Colorless to yellow low melting solid
Density	1.085 g/mL at 20 °C
Boiling Point	94 - 96 °C at 0.2 torr
Melting Point	22 °C
Refractive Index	n _{20/D} 1.460
Storage Class Code	10 - Combustible liquids

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **N-Boc-diethanolamine**. The following table summarizes the required PPE.

Body Part	Required PPE
Eyes/Face	Chemical safety goggles or a face shield are necessary to protect against splashes[1][4]. Ensure eye protection meets OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[1].
Skin	Wear appropriate protective gloves (e.g., Butyl, Nitrile, Neoprene, or Viton) and clothing to prevent skin exposure[1][2]. A lab coat or chemical-resistant suit is recommended.
Respiratory	A NIOSH-approved respirator, such as a dust mask type N95 (US), should be used. In cases of inadequate ventilation or potential for aerosol generation, a full-face or half-mask air-purifying respirator is required[4][5][6]. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed[1].

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safety.

1. Preparation:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation[1].
- Work in a well-ventilated area, preferably under a chemical fume hood[1].
- Handle the substance under an inert gas atmosphere, such as nitrogen or argon, and protect it from moisture as it is hygroscopic[4][7][8].

2. Handling:

- Avoid contact with skin, eyes, and clothing[1].
- Do not breathe in dust, fumes, gas, mist, vapors, or spray[9].
- Keep the container tightly closed when not in use[1].
- Wash hands thoroughly after handling the chemical[1].

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and strong acids[1][8].
- Keep the container tightly sealed to prevent moisture contamination[7].

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention[1].
- Skin Contact: Remove all contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Get medical aid[1].
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical attention[1].
- Ingestion: If the person is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately[1].

Spill and Leak Procedures:

- Evacuate personnel from the area and ensure adequate ventilation.
- Absorb the spill with an inert material such as vermiculite, sand, or earth[1].
- Place the absorbed material into a suitable, sealed container for disposal[1].

- Clean the spill area thoroughly. Do not wash the chemical into the sewer system[2].

Disposal Plan

Proper disposal of **N-Boc-diethanolamine** is critical to avoid environmental contamination.

- All waste materials must be disposed of in accordance with federal, state, and local environmental regulations[10].
- Do not dispose of the chemical in sewers, on the ground, or in any body of water[11].
- Contact a licensed professional waste disposal service to dispose of this material[10].
- Contaminated packaging should be handled in the same manner as the product itself. One disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber[10].

Visualized Workflow for Handling N-Boc-Diethanolamine

The following diagram illustrates the essential steps for the safe handling of **N-Boc-diethanolamine**, from preparation to disposal.

Caption: Safe handling workflow for **N-Boc-diethanolamine**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. nj.gov [nj.gov]
- 3. scbt.com [scbt.com]
- 4. N-Boc-diethanolamine | Carbamates | Ambeed.com [ambeed.com]

- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. epa.gov [epa.gov]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. peptide.com [peptide.com]
- 11. ukccsrc.ac.uk [ukccsrc.ac.uk]
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